

SGC2085: Comprehensive Handling and Storage Protocols

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Compound of Interest

Compound Name: SGC2085

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This document provides detailed application notes and protocols for the handling, storage, and use of **SGC2085**, a potent and selective inhibitor of Coactivator Associated Arginine Methyltransferase 1 (CARM1/PRMT4). Adherence to these guidelines is crucial for ensuring the compound's stability, maximizing experimental reproducibility, and maintaining a safe laboratory environment.

Compound Information

Identifier	Value
IUPAC Name	2S-amino-N-[[4-(3,5-dimethylphenoxy)-3-methylphenyl]methyl]-propanamide, monohydrochloride
CAS Number	1821908-49-9 (hydrochloride), 1821908-48-8 (free base)
Molecular Formula	C ₁₉ H ₂₄ N ₂ O ₂ • HCl
Molecular Weight	348.9 g/mol (hydrochloride), 312.41 g/mol (free base)

SGC2085 is a highly selective inhibitor of CARM1 with an IC₅₀ of 50 nM.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It demonstrates over 100-fold selectivity against other Protein Arginine Methyltransferases

(PRMTs), with the exception of weaker inhibition of PRMT6 ($IC_{50} = 5.2 \mu M$).[\[1\]](#)[\[2\]](#)

Storage and Stability

Proper storage of **SGC2085** is critical to maintain its integrity and activity. The compound is available as a crystalline solid or powder and in pre-dissolved solutions.

Quantitative Storage Recommendations

Form	Storage Temperature	Reported Stability	Source
Powder (Solid)	-20°C	≥ 4 years	Cayman Chemical [2]
-20°C	3 years	MedchemExpress, InvivoChem [3] [5] [6]	
4°C	2 years	MedchemExpress, InvivoChem [3] [5] [6]	
In Solvent	-80°C	1 to 2 years	Selleck Chemicals, MedchemExpress [1] [3] [5]
-20°C	1 month to 1 year	Selleck Chemicals, MedchemExpress, InvivoChem [1] [3] [5] [6]	

Note: For optimal results, it is recommended to aliquot stock solutions upon preparation to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[5\]](#) If the product is shipped at room temperature, it is stable for the duration of shipping and customs.[\[6\]](#)

Solution Preparation and Solubility

The solubility of **SGC2085** varies depending on the solvent. It is crucial to use fresh, high-quality solvents, as moisture can reduce solubility, particularly in DMSO.[\[1\]](#)

Solubility Data

Solvent	Solubility	Source
DMSO	30 mg/mL to 100 mg/mL (may require sonication)	Cayman Chemical, Selleck Chemicals, MedchemExpress, InvivoChem[1][2][3][5][6]
DMF	30 mg/mL	Cayman Chemical[2]
Ethanol	30 mg/mL to 62 mg/mL	Cayman Chemical, InvivoChem[2][6]
Ethanol:PBS (pH 7.2) (1:10)	0.1 mg/mL	Cayman Chemical[2]
Water	<1 mg/mL	InvivoChem[6]

Protocol for Preparing a 10 mM DMSO Stock Solution

- Materials: **SGC2085** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Calculation: Based on the molecular weight of the hydrochloride salt (348.9 g/mol), to prepare 1 mL of a 10 mM stock solution, 3.489 mg of **SGC2085** is required.
- Procedure:
 1. Weigh out the required amount of **SGC2085** powder in a sterile microcentrifuge tube.
 2. Add the calculated volume of anhydrous DMSO.
 3. Vortex thoroughly to dissolve the compound completely. Gentle warming or sonication may be applied if dissolution is slow.[3][5]
 4. Once dissolved, centrifuge briefly to collect the solution at the bottom of the tube.
 5. Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes for single-use to prevent degradation from multiple freeze-thaw cycles.[1][5]
 6. Store the aliquots at -80°C for long-term storage.[1][3][5]

Safety and Handling

While **SGC2085** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), standard laboratory safety practices should always be followed.

Personal Protective Equipment (PPE)

- Hand Protection: Wear impermeable and resistant gloves.[\[7\]](#)
- Eye Protection: Use safety glasses with side-shields.[\[7\]](#)
- Body Protection: A standard laboratory coat is recommended.
- Respiratory Protection: Not generally required for handling the solid form. If creating aerosols or dust, use appropriate respiratory protection.[\[7\]](#)

Handling Procedures

- Avoid contact with skin and eyes.[\[7\]](#)
- Avoid the formation of dust and aerosols.[\[7\]](#)
- Use in a well-ventilated area.[\[7\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)

First Aid Measures

- Inhalation: Move the person to fresh air. If symptoms persist, consult a doctor.[\[7\]](#)
- Skin Contact: Wash off with soap and plenty of water. The product is generally not irritating to the skin.[\[7\]](#)
- Eye Contact: Rinse the opened eye for several minutes under running water.[\[7\]](#)
- Ingestion: If symptoms persist, consult a doctor.[\[7\]](#)

Experimental Protocols

In Vitro Cell-Based Assay Protocol (HEK293 Cells)

This protocol is adapted from studies investigating the cellular activity of **SGC2085**.[\[1\]](#)[\[3\]](#)[\[5\]](#)

- Cell Culture:
 - Culture HEK293 cells in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin.[\[1\]](#)[\[3\]](#)[\[5\]](#)
 - Grow cells in 12-well plates to approximately 30% confluency.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Compound Treatment:
 - Prepare working solutions of **SGC2085** by diluting the DMSO stock solution in the appropriate cell culture medium.
 - Treat the cells with the desired concentrations of **SGC2085** or a DMSO vehicle control. Note that previous studies have shown a lack of cellular activity up to 10 µM, potentially due to poor cell permeability.[\[1\]](#)[\[2\]](#)
 - Incubate the cells for 48 hours.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Cell Lysis:
 - After incubation, remove the media and lyse the cells in 100 µL of a suitable lysis buffer (e.g., 20 mM Tris-HCl pH 8.0, 150 mM NaCl, 1 mM EDTA, 10 mM MgCl₂, 0.5% Triton X-100) containing protease inhibitors and benzonase.[\[1\]](#)[\[3\]](#)[\[5\]](#)
 - Incubate at room temperature for 3 minutes, then add SDS to a final concentration of 1%.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Downstream Analysis:
 - The resulting cell lysates can be used for downstream applications such as SDS-PAGE and immunoblotting to analyze protein methylation status.[\[1\]](#)

In Vivo Formulation Protocols

For animal studies, **SGC2085** can be formulated for various administration routes. The following are example formulations.

Formulation 1: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline[\[5\]](#)

- Dissolve **SGC2085** in DMSO.
- Add PEG300 and mix thoroughly.
- Add Tween-80 and mix.
- Finally, add saline to reach the final volume and mix until a clear solution is obtained.
- This formulation achieves a solubility of at least 2.5 mg/mL.[\[5\]](#)

Formulation 2: 10% DMSO, 90% Corn Oil[\[5\]](#)

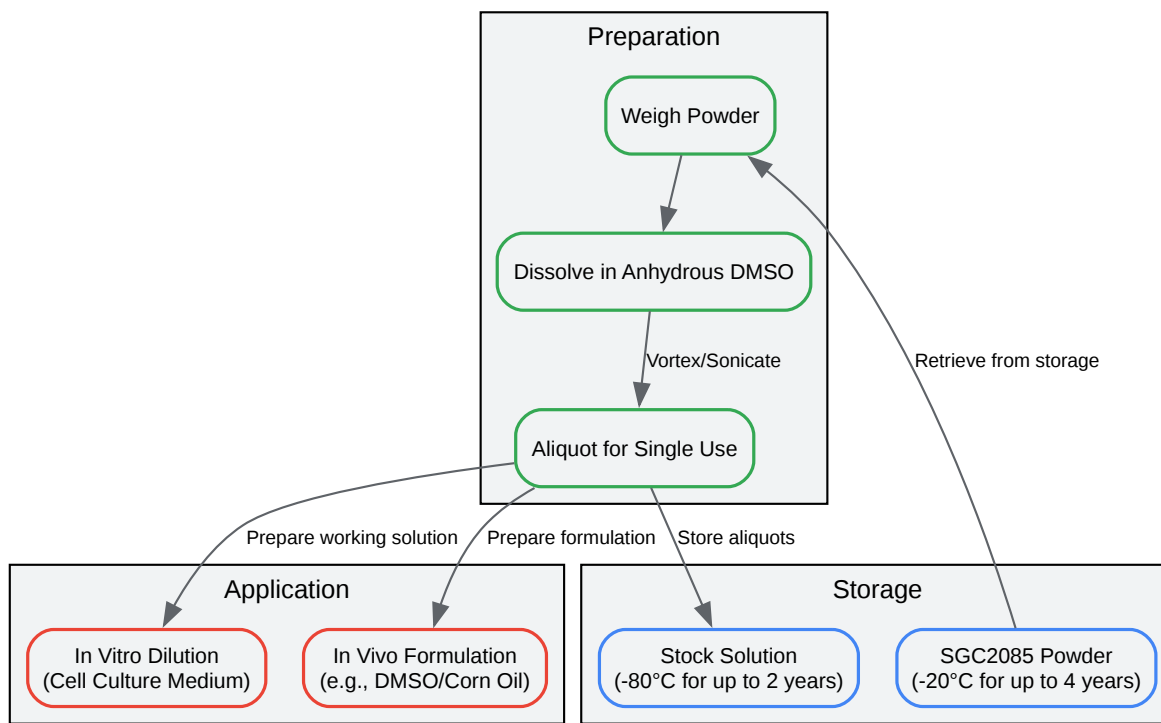
- Dissolve **SGC2085** in DMSO.
- Add the DMSO solution to corn oil and mix thoroughly.
- This formulation achieves a solubility of at least 2.5 mg/mL.[\[5\]](#)

Formulation 3: 5% DMSO, 95% Corn Oil[\[1\]](#)

- Prepare a concentrated stock solution of **SGC2085** in DMSO (e.g., 31 mg/mL).
- Add 50 μ L of the DMSO stock to 950 μ L of corn oil and mix evenly.
- This mixed solution should be used immediately.[\[1\]](#)

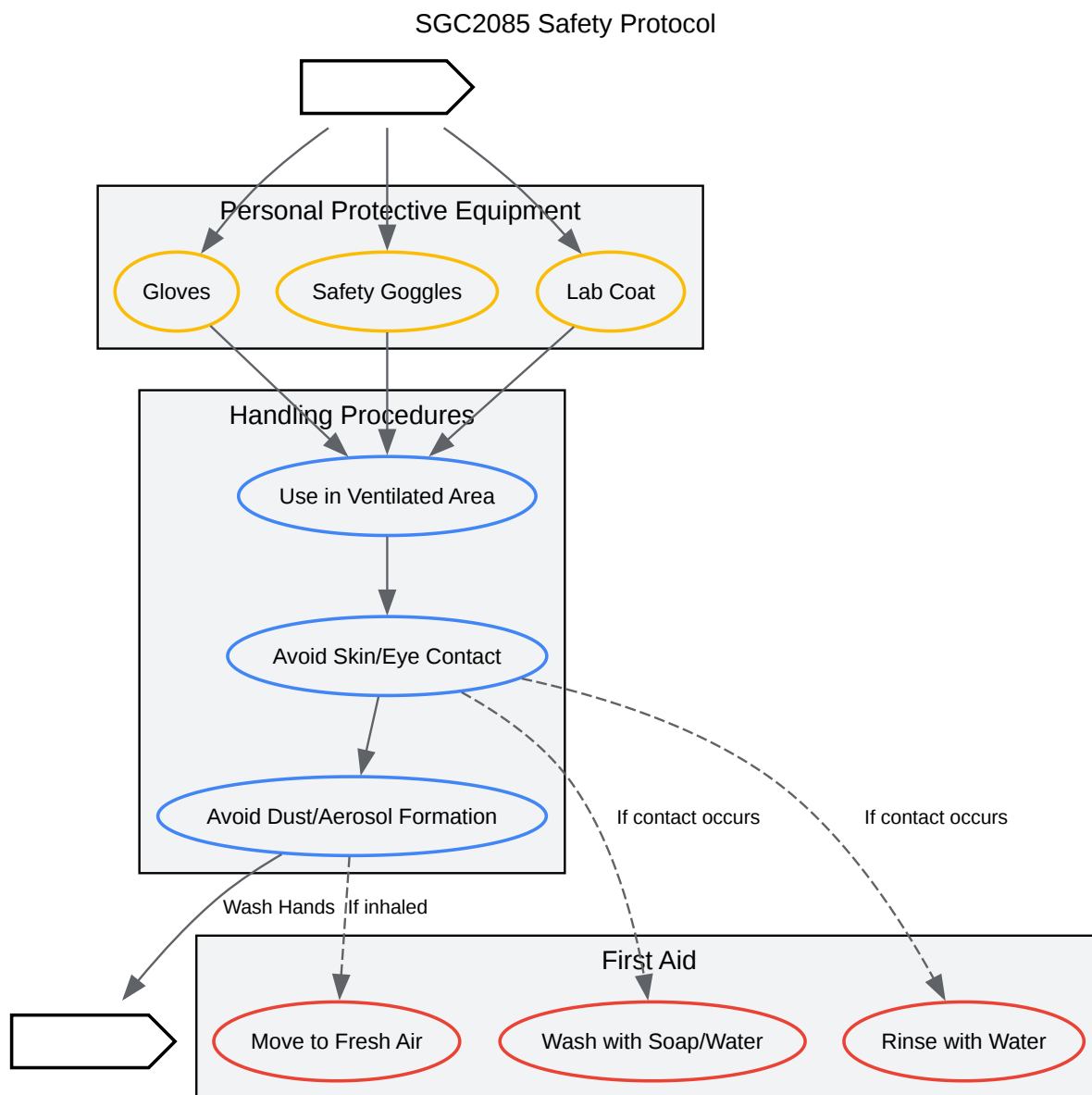
Visualized Workflows

SGC2085 Handling and Storage Workflow



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Caption: Workflow for proper handling and storage of **SGC2085**.



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Caption: Recommended safety protocols for handling **SGC2085**.

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